

Dienogest-d4 storage conditions stability

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Compound Focus: Dienogest-d4

Cat. No.: S12890175

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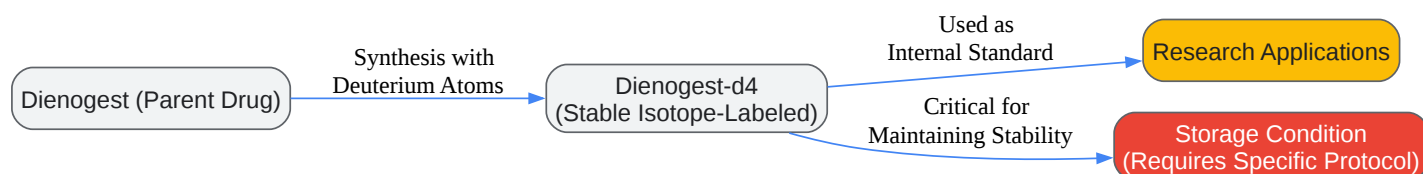
Storage Information for Dienogest-d4

The table below summarizes the available storage information for **Dienogest-d4**. Note that this data comes from commercial supplier catalogs and not from peer-reviewed stability studies.

Supplier	Recommended Storage	Purity & Documentation	Molecular Weight	Formula
MedChemExpress (MCE) [1]	"Please store the product under the recommended conditions in the Certificate of Analysis." [1]	"Please refer to the Certificate of Analysis for precise information on purity and documentation." [1]	315.44 [1]	C20H21D4NO2 [1]
Pharmaffiliates [2]	"2-8°C Refrigerator" [2]	Not specified in the retrieved content.	315.45 [2]	C20H21D4NO2 [2]

Relationship to Parent Compound and Research Context

To help frame your research, the diagram below illustrates the relationship between **Dienogest-d4** and its parent compound, Dienogest.



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Relationship between **Dienogest-d4** and its research applications, highlighting storage as a key factor.

- **Dienogest-d4 is a deuterium-labeled form of Dienogest:** It is used in research as a tracer or, most commonly, as an **internal standard for quantitative analysis** by techniques like LC-MS (Liquid Chromatography-Mass Spectrometry) and GC-MS (Gas Chromatography-Mass Spectrometry) [1]. Its primary function is to ensure accurate measurement of the parent compound in complex biological samples.
- **Mechanism of Parent Compound (Dienogest):** Dienogest is a fourth-generation progestin that directly acts on endometriotic lesions. It suppresses estrogen-driven proliferation, induces decidualization, and leads to the atrophy of ectopic endometrial tissue [3]. It also possesses anti-angiogenic and anti-inflammatory properties [3].

Critical Information Gaps and Recommended Next Steps

The search results lack the detailed, scientific data required for your technical guide. Key information is missing:

- **Stability Data:** No data on degradation rates under various conditions (e.g., temperature, humidity, light), identification of degradation products, or validated shelf-life.
- **Experimental Protocols:** No detailed methodologies for stability-indicating assays or forced degradation studies.
- **Certificate of Analysis (CoA):** The most precise storage and stability information is typically found in the CoA provided with the specific product lot [1].

To proceed with your research or drug development project, I suggest you:

- **Contact Suppliers Directly:** Obtain the **Certificate of Analysis (CoA)** and any available **Product Information Sheets** for the specific lot of **Dienogest-d4** you are using or considering. This is the

most critical step.

- **Consult Scientific Literature:** Search specialized databases like PubMed, Scopus, or ACS Publications for peer-reviewed articles on the stability of deuterated compounds or specifically on **Dienogest-d4**.
- **Perform Preliminary Studies:** If no data exists, designing your own stability studies under ICH guidelines (Q1A(R2)) will be necessary to generate the required data for your application.

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References

1. Dienogest-d4 (STS 557-d4) | Stable Isotope [medchemexpress.com]
2. Product Name :Dienogest-d4 [pharmaffiliates.com]
3. Dienogest in endometriosis treatment: A narrative literature ... [pmc.ncbi.nlm.nih.gov]

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